

Identification of CAS Number for 3-(Benzyloxy)-2-hydroxypropanamide Unsuccessful

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Compound of Interest

Compound Name: 3-(Benzyloxy)-2-hydroxypropanamide
Cat. No.: B11721089

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Initial investigations to identify the Chemical Abstracts Service (CAS) number for **3-(Benzyloxy)-2-hydroxypropanamide** have been inconclusive. Extensive searches of chemical databases and scientific literature did not yield a specific CAS number for this compound.

This prevents the creation of an in-depth technical guide as requested, due to the lack of available data on its synthesis, properties, and biological activity.

While a definitive CAS number for **3-(Benzyloxy)-2-hydroxypropanamide** could not be located, several structurally related compounds with assigned CAS numbers were identified. It is crucial to note that these are distinct chemical entities and their data should not be used interchangeably with the requested compound.

Closely Related Compounds

For researchers interested in this structural motif, the following related compounds are well-documented and may serve as a starting point for further investigation:

Compound Name	CAS Number	Molecular Formula	Notes
(R)-3-(Benzyloxy)-2-hydroxypropanoic acid	130111-08-9	C ₁₀ H ₁₂ O ₃	The corresponding carboxylic acid, which could potentially be a synthetic precursor to the target amide.
2-Amino-3-(benzyloxy)propanamide	Not Found	C ₁₀ H ₁₄ N ₂ O ₂	The amino-substituted analog. A specific CAS number for this derivative was also not readily available.
N-Benzyl-3-hydroxypropanamide	Not Found	C ₁₀ H ₁₃ NO ₂	An isomeric compound where the benzyl group is on the amide nitrogen instead of the C3 oxygen.
3-(Benzyloxy)propane-1,2-diol	130111-08-9	C ₁₀ H ₁₄ O ₃	A potential synthetic precursor.[1]
(2R)-2-amino-N-benzyl-3-hydroxypropanamide	175481-39-7	C ₁₀ H ₁₄ N ₂ O ₂	A related compound with an amino group at the 2-position, also known as Desacetyl Desmethyl Lacosamide.[2]
2-(Acetylamino)-N-benzyl-3-hydroxypropanamide	171623-02-2	C ₁₂ H ₁₆ N ₂ O ₃	A related compound, also known as Lacosamide Related Compound F.[3][4][5]

3-(Benzyloxy)-N'-
hydroxypropanimidam
ide

201546-82-9

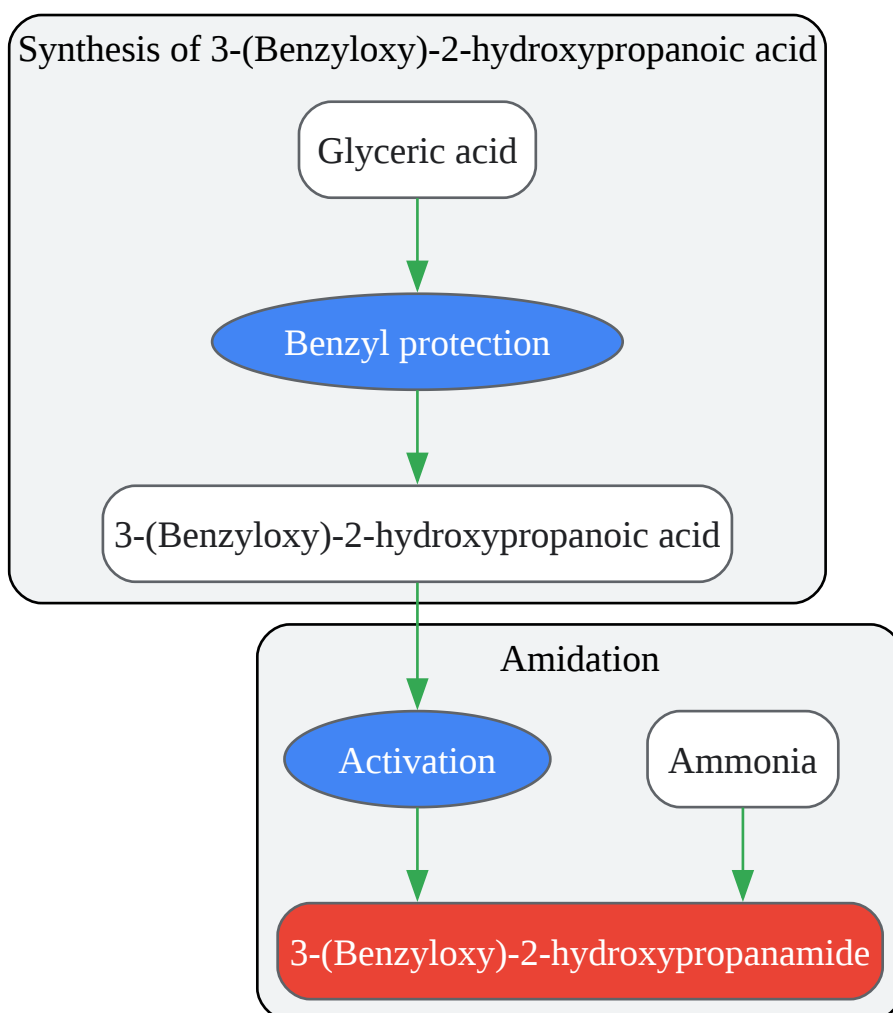
C₁₀H₁₄N₂O₂

A related compound
with a
hydroxyimide
functional group.^[6]^[7]

Potential Synthetic Strategies

Although no specific experimental protocols for the synthesis of **3-(Benzyloxy)-2-hydroxypropanamide** were found, general synthetic routes can be proposed based on standard organic chemistry principles. One plausible approach could involve the amidation of a suitable precursor, such as 3-(benzyloxy)-2-hydroxypropanoic acid or its activated ester derivative.

A generalized workflow for such a synthesis is depicted below.



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Figure 1. A potential synthetic pathway for **3-(Benzyloxy)-2-hydroxypropanamide**.

This proposed pathway involves the protection of the hydroxyl group of a glyceric acid derivative with a benzyl group, followed by activation of the carboxylic acid and subsequent amidation with ammonia. The specific reagents and reaction conditions would require experimental optimization.

Conclusion for Researchers

Given the absence of a dedicated CAS number and associated literature for **3-(Benzyloxy)-2-hydroxypropanamide**, researchers and drug development professionals are advised to proceed with caution. Any work on this compound would likely require de novo synthesis and

extensive characterization. For those seeking to explore the biological effects of similar structures, the well-documented related compounds listed above may provide more viable avenues for research and development. Further investigation into synthetic methodologies for related bicyclic β -benzyloxy amides may also offer valuable insights.[8]

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